

Synthesis and preparation of 4-Bromobutyryl chloride

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Compound of Interest

Compound Name: 4-Bromobutyryl chloride

Cat. No.: B104169

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An In-depth Technical Guide to the Synthesis and Preparation of **4-Bromobutyryl Chloride**

Introduction

4-Bromobutyryl chloride (CAS No. 927-58-2) is a highly versatile bifunctional reagent extensively utilized by researchers, scientists, and drug development professionals.^[1] Its structure incorporates both a reactive acyl chloride and an alkyl bromide functional group, making it an invaluable building block in organic synthesis.^[1] This dual reactivity allows for sequential acylation and alkylation reactions, enabling the construction of complex molecular architectures.^[1] It serves as a crucial intermediate in the synthesis of various pharmaceutical compounds, including novel 3,4,5-trisubstituted-1,2,4-triazole derivatives with potential applications in diabetes management, and as a precursor to natural products like carolic acid.^{[2][3][4][5][6]} This guide provides a detailed overview of its properties, primary synthesis methodologies, experimental protocols, and safety considerations.

Physicochemical Properties

4-Bromobutyryl chloride is a colorless to light yellow liquid known for its pungent odor and sensitivity to moisture.^{[1][3][7]} Its key physical and chemical properties are summarized below for easy reference.

Property	Value	Reference(s)
CAS Number	927-58-2	[8]
Molecular Formula	C ₄ H ₆ BrClO	[3][6][8][9]
Molecular Weight	185.45 g/mol	[3][8]
IUPAC Name	4-bromobutanoyl chloride	[3][5][8]
Synonyms	4-Bromobutanoic acid chloride, γ-Bromobutyryl chloride	[3][9]
Boiling Point	101 °C at 37 mmHg	[2][4][7][10]
Density	1.602 g/mL at 25 °C	
Refractive Index (n _{20/D})	1.492	[2][4]
Flash Point	91 °C (195.8 °F)	[7][10]
Appearance	Clear colorless to slightly yellow liquid	[2][4][6][7]
Odor	Stench	[7]

Synthesis Methodologies

The preparation of **4-bromobutyryl chloride** is primarily achieved through two main synthetic routes, each with distinct starting materials and procedural nuances.

Chlorination of 4-Bromobutanoic Acid

The most conventional method involves the direct conversion of 4-bromobutanoic acid to its corresponding acyl chloride using a chlorinating agent. Thionyl chloride (SOCl₂) is the most common and effective reagent for this transformation. The reaction proceeds via a nucleophilic acyl substitution mechanism, where the hydroxyl group of the carboxylic acid is replaced by a chloride ion. The byproducts of this reaction, sulfur dioxide (SO₂) and hydrogen chloride (HCl), are gaseous, which helps to drive the reaction to completion.[11]

- Advantages: Straightforward, high-yielding, and utilizes readily available starting materials.

- Disadvantages: Requires the prior synthesis or purchase of 4-bromobutanoic acid.

One-Pot Synthesis from γ -Butyrolactone

A more efficient and solvent-free approach begins with the ring-opening of γ -butyrolactone.^[12] This method, often performed as a "one-pot" synthesis, avoids the isolation of the intermediate 4-bromobutanoic acid, thereby streamlining the process. The synthesis involves two key steps:

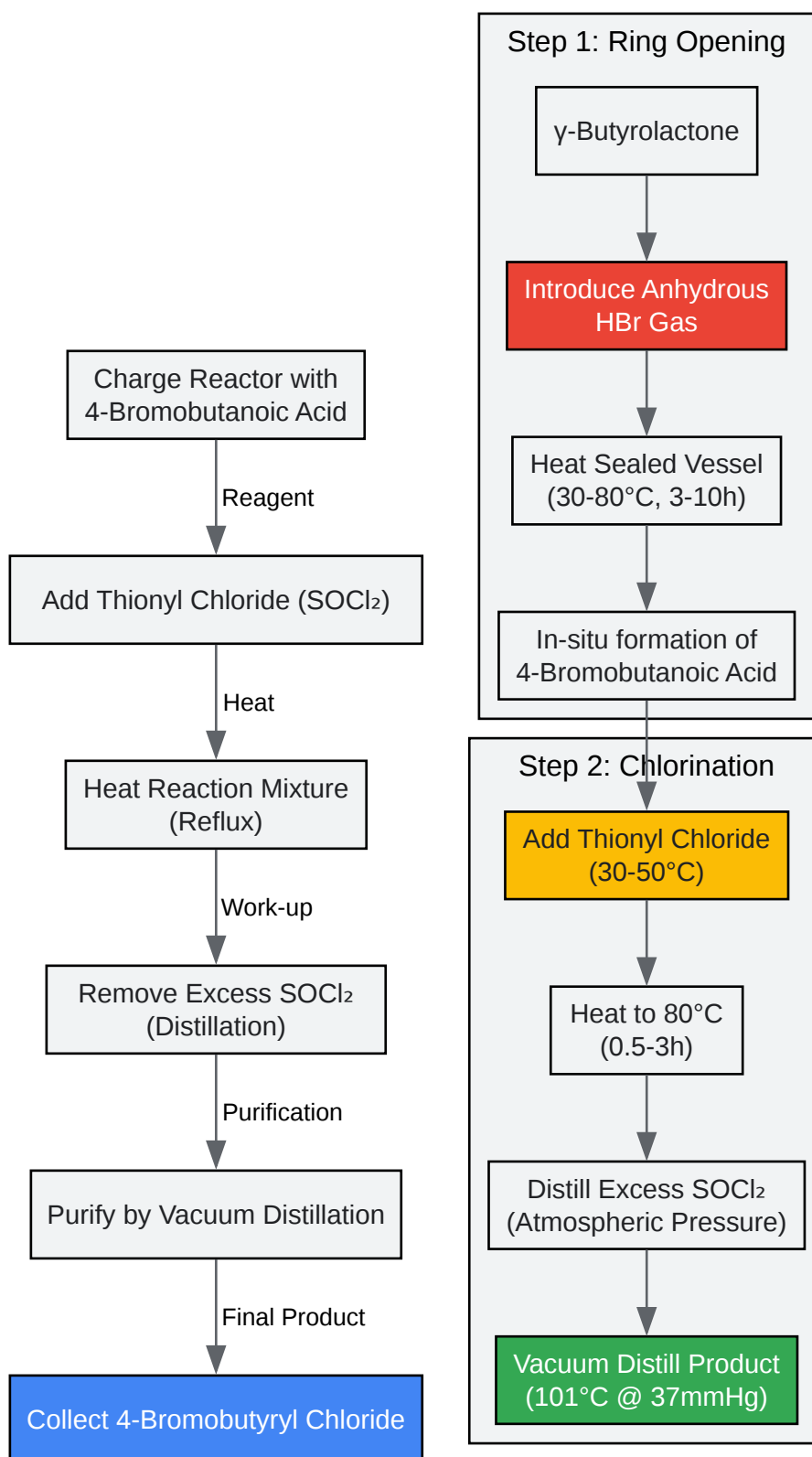
- Ring-Opening: Anhydrous hydrogen bromide (HBr) gas is introduced to γ -butyrolactone, cleaving the ester bond to form 4-bromobutanoic acid in situ.^[12]^[13]
- Chlorination: Thionyl chloride is then added directly to the reaction mixture to convert the newly formed carboxylic acid into **4-bromobutyryl chloride**.^[12]
- Advantages: Simple, efficient, energy-saving, and environmentally friendly due to the solvent-free conditions.^[12]
- Disadvantages: Requires handling of corrosive anhydrous HBr gas.

Experimental Protocols

Protocol 1: Synthesis from 4-Bromobutanoic Acid

This protocol describes the conversion of 4-bromobutanoic acid using thionyl chloride.

Diagram of Experimental Workflow



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References

- 1. nbinnno.com [nbinnno.com]
- 2. 4-BROMOBUTYRYL CHLORIDE | 927-58-2 [amp.chemicalbook.com]
- 3. Buy 4-Bromobutyryl chloride | 927-58-2 | 95% [smolecule.com]
- 4. 4-BROMOBUTYRYL CHLORIDE | 927-58-2 [chemicalbook.com]
- 5. 4-Bromobutyryl chloride, 97% 5 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 6. 4-Bromobutyryl chloride, 97% | CymitQuimica [cymitquimica.com]
- 7. fishersci.ca [fishersci.ca]
- 8. 4-Bromobutyryl chloride | C₄H₆BrClO | CID 70225 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. CAS 927-58-2: 4-Bromobutanoyl chloride | CymitQuimica [cymitquimica.com]
- 10. 4-ブロモブチリルクロリド 95% | Sigma-Aldrich [sigmaaldrich.com]
- 11. masterorganicchemistry.com [masterorganicchemistry.com]
- 12. CN102010320A - Solvent-free-pot synthesis method for 4-bromobutyl chloride and 5-bromovaleryl chloride - Google Patents [patents.google.com]
- 13. CN1760167A - Method for producing bromo butyric acid - Google Patents [patents.google.com]
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